

Spectroscopic and Synthetic Profile of Cyclopropyl(4-fluorophenyl)methanol: A Technical Guide

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Compound of Interest

Compound Name: *cyclopropyl(4-fluorophenyl)methanol*

CAS No.: 827-88-3

Cat. No.: B1266660

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for the compound **cyclopropyl(4-fluorophenyl)methanol**, a molecule of interest in medicinal chemistry and organic synthesis. Due to the limited availability of experimentally derived public data, this guide presents predicted spectroscopic values and generalized experimental protocols. These serve as a valuable reference for the synthesis, identification, and characterization of this compound.

Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **cyclopropyl(4-fluorophenyl)methanol** (CAS No: 827-88-3, Molecular Formula: $C_{10}H_{11}FO$, Molecular Weight: 166.19 g/mol).^{[1][2][3]} This data is crucial for the structural elucidation and purity assessment of the compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^1H NMR Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.30 - 7.25	Multiplet	2H	Ar-H (ortho to F)
~7.05 - 7.00	Multiplet	2H	Ar-H (meta to F)
~4.20	Doublet	1H	CH-OH
~2.50	Singlet	1H	OH
~1.30 - 1.20	Multiplet	1H	Cyclopropyl-CH
~0.60 - 0.50	Multiplet	2H	Cyclopropyl-CH ₂
~0.40 - 0.30	Multiplet	2H	Cyclopropyl-CH ₂

Table 2: Predicted ^{13}C NMR Data

Chemical Shift (δ) ppm	Assignment
~162 (d, $J \approx 245$ Hz)	Ar-C (para to CHOH, C-F)
~140 (d, $J \approx 3$ Hz)	Ar-C (ipso to CHOH)
~128 (d, $J \approx 8$ Hz)	Ar-C (ortho to F)
~115 (d, $J \approx 21$ Hz)	Ar-C (meta to F)
~78	CH-OH
~15	Cyclopropyl-CH
~5	Cyclopropyl-CH ₂

Infrared (IR) Spectroscopy

Table 3: Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Functional Group Assignment
~3350 (broad)	O-H stretch (alcohol)
~3080	C-H stretch (aromatic)
~3010	C-H stretch (cyclopropyl)
~1605, 1510	C=C stretch (aromatic ring)
~1225	C-F stretch
~1070	C-O stretch (alcohol)
~835	C-H bend (para-disubstituted benzene)

Mass Spectrometry (MS)

Table 4: Predicted Mass Spectrometry Data (Electron Ionization)

m/z	Relative Intensity (%)	Assignment
166	40	[M] ⁺ (Molecular Ion)
149	20	[M - OH] ⁺
137	100	[M - C ₂ H ₅] ⁺ (loss of ethyl from cyclopropyl)
123	60	[C ₈ H ₆ F] ⁺
109	80	[C ₇ H ₄ F] ⁺
96	30	[C ₆ H ₅ O] ⁺

Experimental Protocols

The following are generalized experimental protocols for the synthesis and spectroscopic analysis of **cyclopropyl(4-fluorophenyl)methanol**.

Synthesis: Reduction of Cyclopropyl 4-fluorophenyl Ketone

A common synthetic route to **cyclopropyl(4-fluorophenyl)methanol** involves the reduction of the corresponding ketone.^[1]

- **Reaction Setup:** To a solution of cyclopropyl 4-fluorophenyl ketone (1 equivalent) in a suitable solvent such as methanol or ethanol at 0 °C, sodium borohydride (NaBH₄) (1.5 equivalents) is added portion-wise.
- **Reaction Monitoring:** The reaction progress is monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- **Workup:** The reaction is quenched by the slow addition of water or dilute acid. The organic solvent is removed under reduced pressure.
- **Extraction:** The aqueous residue is extracted with an organic solvent like ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and filtered.
- **Purification:** The crude product is purified by column chromatography on silica gel to afford pure **cyclopropyl(4-fluorophenyl)methanol**.

NMR Spectroscopy

- **Sample Preparation:** Approximately 10-20 mg of the purified compound is dissolved in about 0.6 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in an NMR tube. A small amount of tetramethylsilane (TMS) can be added as an internal standard (δ 0.00 ppm).
- **Data Acquisition:** ¹H and ¹³C NMR spectra are recorded on a spectrometer operating at a frequency of, for example, 400 MHz for ¹H and 100 MHz for ¹³C.
- **Data Processing:** The obtained free induction decay (FID) is processed by Fourier transformation, phasing, and baseline correction to obtain the final spectrum.

IR Spectroscopy

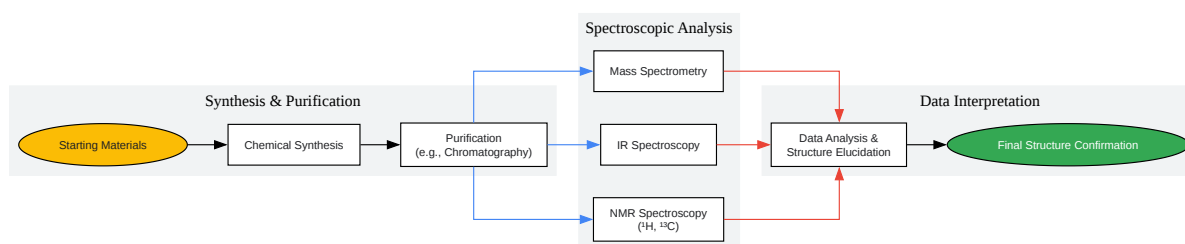
- **Sample Preparation:** For a solid sample, a small amount is mixed with dry potassium bromide (KBr) and pressed into a thin pellet. Alternatively, a thin film can be prepared by dissolving the sample in a volatile solvent, depositing it onto a salt plate (e.g., NaCl), and allowing the solvent to evaporate. For a liquid sample, a drop can be placed directly between two salt plates.
- **Data Acquisition:** The IR spectrum is recorded using a Fourier-transform infrared (FTIR) spectrometer, typically over a range of 4000-400 cm^{-1} . A background spectrum of the empty sample holder (or pure KBr pellet/salt plates) is recorded and subtracted from the sample spectrum.

Mass Spectrometry

- **Sample Introduction:** A dilute solution of the sample in a suitable volatile solvent (e.g., methanol or acetonitrile) is introduced into the mass spectrometer.
- **Ionization:** Electron ionization (EI) or a soft ionization technique like electrospray ionization (ESI) can be used.
- **Mass Analysis:** The generated ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole or time-of-flight).
- **Detection:** The abundance of each ion is recorded to generate the mass spectrum.

Workflow and Data Analysis

The following diagram illustrates the general workflow from synthesis to spectroscopic characterization and data analysis.



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Caption: General workflow for the synthesis and spectroscopic analysis of a chemical compound.

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References

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- 2. [appretech.com \[appretech.com\]](#)
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